Potential Biological Activities of Novel Brominated Chromanamines: A Technical Guide

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Compound of Interest

Compound Name:	*6-Bromochroman-4-amine*
CAS No.:	*735248-42-7*
Cat. No.:	*B1340900*

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Introduction

The chromane scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds. Derivatives of chromane have demonstrated a wide array of pharmacological effects, including anticancer, anti-inflammatory, antimicrobial, and neuroprotective activities. The introduction of a bromine atom onto the chromane ring, coupled with an amine functionality, to create brominated chromanamines, offers a promising avenue for the development of novel therapeutic agents. Bromination can significantly alter the physicochemical properties of a molecule, potentially enhancing its lipophilicity, membrane permeability, and metabolic stability, thereby modulating its biological activity. This technical guide provides an in-depth overview of the current state of research on novel brominated chromanamines and related compounds, focusing on their synthesis, potential biological activities, and the experimental protocols used for their evaluation. While direct comparative studies on a wide range of brominated chromanamine derivatives are still emerging, this guide consolidates the available data to inform future research and drug development endeavors.

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Quantitative Data on Biological Activities

The following tables summarize the available quantitative data on the biological activities of selected brominated chromane and related derivatives.

Table 1: Anticancer Activity of Brominated Chromane and Related Derivatives

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Compound ID	Structure	Cell Line	Activity Metric	Value	Reference
1	6-Bromo-2-styrylchromone derivative (9e)	HT-29 (Colon Cancer)	IC_{50}	69.8 µM	[1]
2	3-Bromo-4-hydroxy-5-methoxy-benzylidenechroman-4-one (4a)	K562 (Leukemia)	IC_{50}	≤ 3.86 µg/mL	[2]
3	3-Bromo-4-hydroxy-5-methoxy-benzylidenechroman-4-one (4a)	MDA-MB-231 (Breast Cancer)	IC_{50}	≤ 3.86 µg/mL	[2]
4	3-Bromo-4-hydroxy-5-methoxy-benzylidenechroman-4-one (4a)	SK-N-MC (Neuroblastoma)	IC_{50}	≤ 3.86 µg/mL	[2]
5	C-2 brominated epimeric lactone (8)	A375 (Melanoma)	Cytotoxicity	~90% inhibition	[3]
6	C-2 brominated epimeric lactone (9)	A375 (Melanoma)	Cytotoxicity	~90% inhibition	[3]

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7	C-2 brominated epimeric lactone (8)	WM266 (Metastatic Melanoma)	Cytotoxicity	~80% inhibition	[3]
8	C-2 brominated epimeric lactone (9)	WM266 (Metastatic Melanoma)	Cytotoxicity	~80% inhibition	[3]

Table 2: Antimicrobial Activity of Brominated Chromane and Related Derivatives

Compound ID	Structure	Microorganism	Activity Metric	Value	Reference
9	6-Bromo-8-nitroflavone	Pathogenic Bacteria	Inhibition	Potent	[4]
10	3-[5-(p-chloro)-phenyl-3H-[5][6][7]-dithiazol-3'-yl]-6-bromo-4H-chromen-4-one (3c)	Bacillus subtilis	MIC	0.78 µg/mL	[8]
11	3-[5-(p-chloro)-phenyl-3H-[5][6][7]-dithiazol-3'-yl]-6-bromo-8-methyl-4H-chromen-4-one (3h)	Saccharomyces cerevisiae	MIC	Significant inhibition	[8]

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Experimental Protocols

This section details the methodologies for key experiments cited in the literature for the synthesis and biological evaluation of brominated chromanamines and their analogues.

Synthesis of 2-Amino-3-cyano-4-(bromophenyl)-4H-chromenes

This protocol describes a three-component reaction for the synthesis of 2-amino-4H-chromene derivatives.[6]

- Materials:
  - Substituted salicylaldehyde (e.g., 5-bromosalicylaldehyde) (1 mmol)
  - Malononitrile (1 mmol)
  - Substituted benzaldehyde (e.g., 4-bromobenzaldehyde) (1 mmol)
  - Piperidine (catalytic amount)
  - Ethanol (solvent)
- Procedure:
  - A mixture of the substituted salicylaldehyde, malononitrile, the substituted benzaldehyde, and a catalytic amount of piperidine is stirred in ethanol at room temperature.
  - The reaction progress is monitored by thin-layer chromatography (TLC).
  - Upon completion, the reaction mixture is cooled, and the precipitated solid is collected by filtration.
  - The crude product is washed with cold ethanol and dried.
  - Further purification can be achieved by recrystallization from a suitable solvent.

In Vitro Cytotoxicity Assay (MTT Assay)

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This protocol outlines the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, a colorimetric assay for assessing cell metabolic activity as an indicator of cell viability. [1][2]

- Materials:
  - Human cancer cell lines (e.g., HT-29, K562, MDA-MB-231)
  - Complete cell culture medium (e.g., DMEM with 10% FBS)
  - Test compounds (brominated chromanamine derivatives) dissolved in DMSO
  - MTT solution (5 mg/mL in PBS)
  - Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
  - 96-well microplates
  - Microplate reader
- Procedure:
  - Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for attachment.
  - Treat the cells with various concentrations of the test compounds and a vehicle control (DMSO) for a specified period (e.g., 48 or 72 hours).
  - After the incubation period, add 20 µL of MTT solution to each well and incubate for 3-4 hours at 37°C.
  - Remove the medium and add 150 µL of the solubilization buffer to dissolve the formazan crystals.
  - Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.

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- Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value (the concentration of the compound that inhibits cell growth by 50%).

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

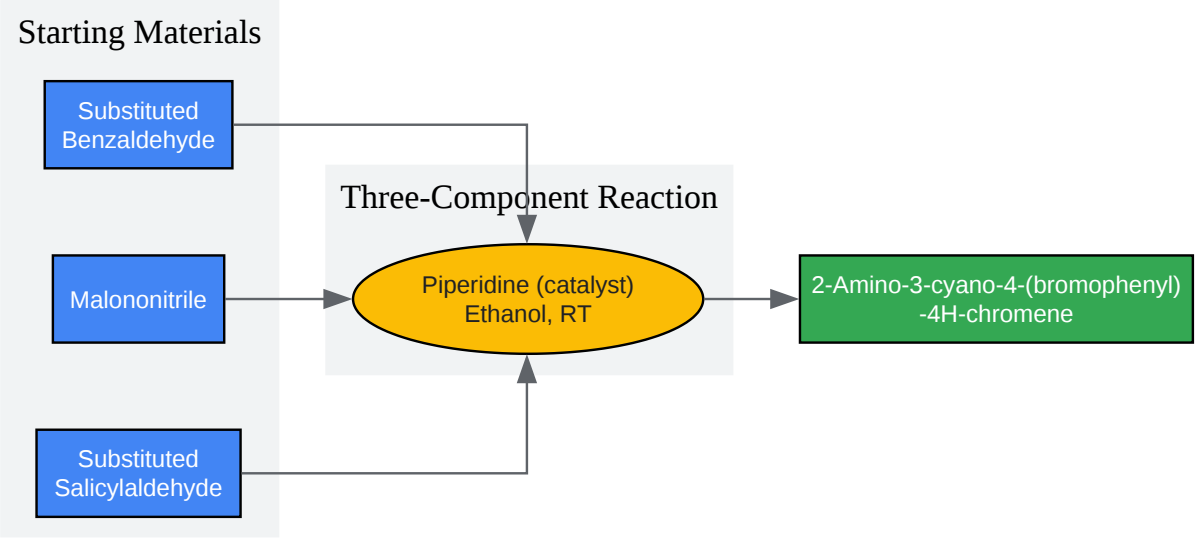
This protocol describes the determination of the Minimum Inhibitory Concentration (MIC) of a compound against various microbial strains.[8]

- Materials:
  - Bacterial and/or fungal strains
  - Appropriate broth medium (e.g., Mueller-Hinton broth for bacteria, RPMI-1640 for fungi)
  - Test compounds dissolved in a suitable solvent
  - 96-well microplates
  - Microbial inoculum standardized to a specific concentration (e.g., 0.5 McFarland standard)
- Procedure:
  - Prepare serial two-fold dilutions of the test compounds in the broth medium in a 96-well plate.
  - Inoculate each well with the standardized microbial suspension.
  - Include positive (microorganism without compound) and negative (broth only) controls.
  - Incubate the plates at an appropriate temperature (e.g., 37°C for bacteria, 35°C for fungi) for a specified period (e.g., 18-24 hours for bacteria, 24-48 hours for fungi).
  - The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Visualizations: Pathways and Workflows

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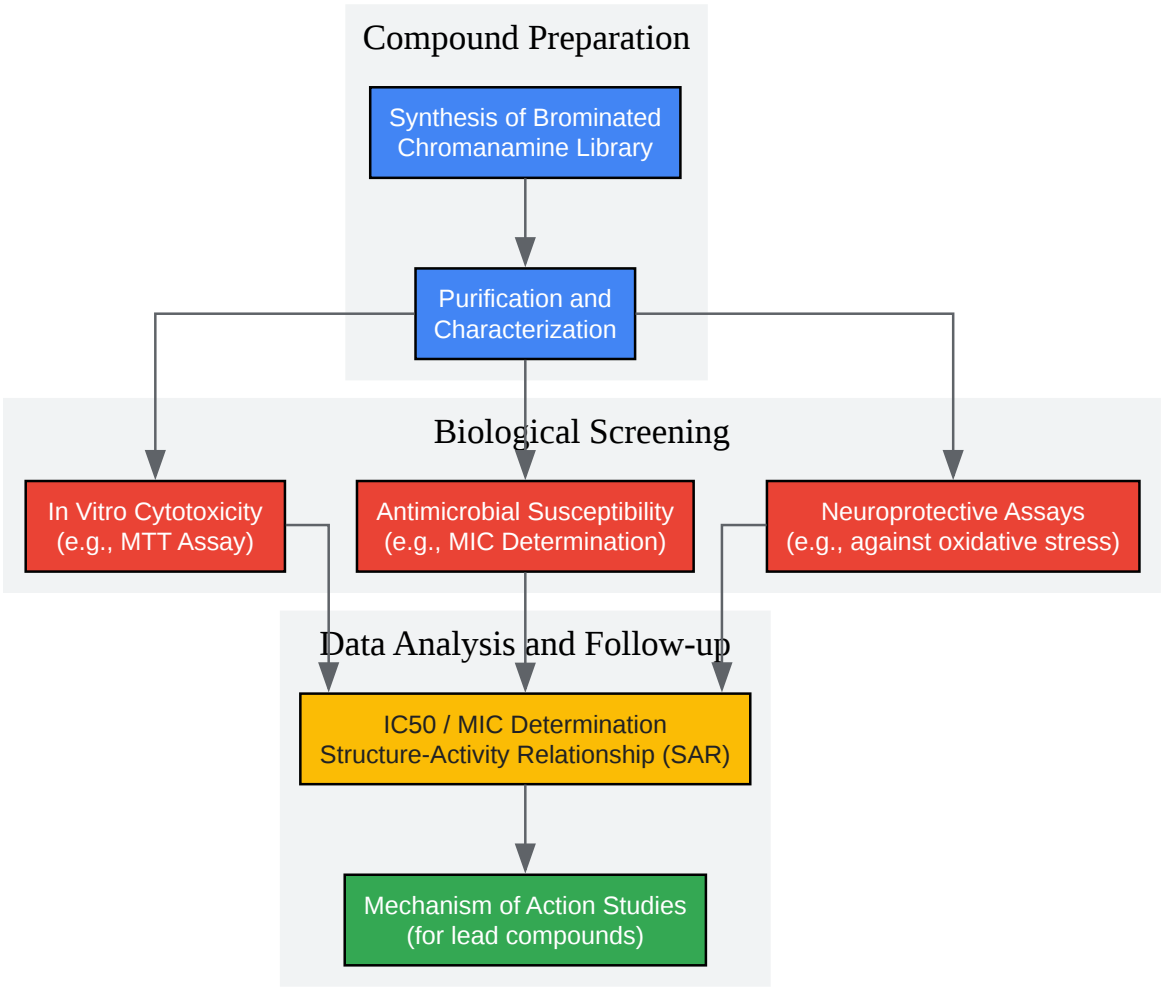
The following diagrams, created using the DOT language, illustrate key synthetic pathways and conceptual experimental workflows relevant to the study of brominated chromanamines.



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Caption: Synthetic pathway for 2-amino-3-cyano-4H-chromenes.

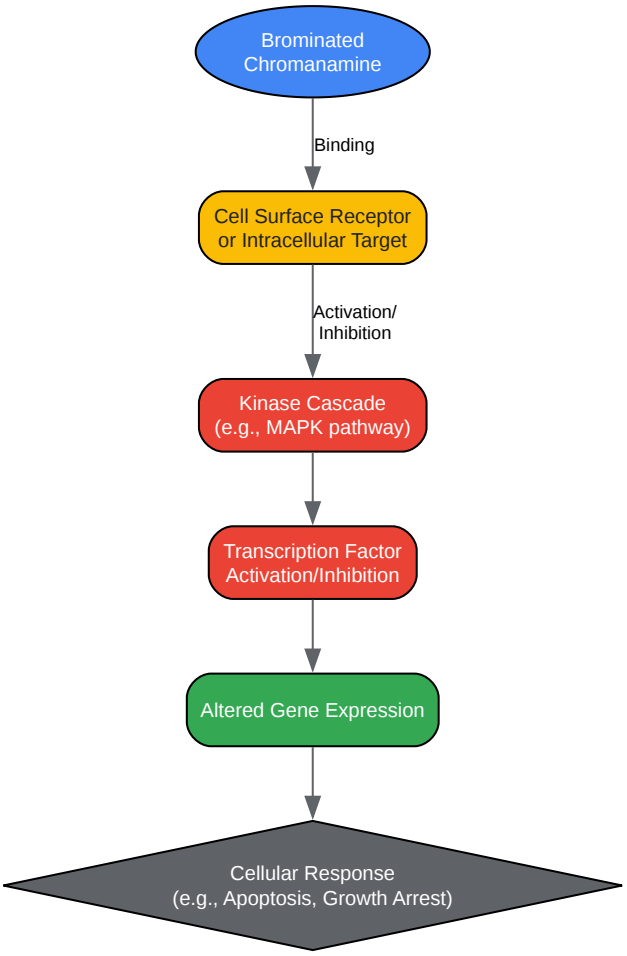
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Caption: Workflow for biological evaluation of chromanamines.

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Caption: Hypothetical signaling pathway for anticancer activity.

Conclusion and Future Directions

The exploration of novel brominated chromanamines as potential therapeutic agents is a burgeoning field with considerable promise. The available data, though currently limited, suggests that the introduction of bromine and amine functionalities to the chromane scaffold can lead to compounds with significant anticancer and antimicrobial activities. The synthetic methodologies are accessible, allowing for the generation of diverse chemical libraries for further screening.

Future research should focus on:

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- Systematic Synthesis and Screening: The synthesis of a broader range of brominated chromanamine derivatives with systematic structural variations to establish clear structure-activity relationships (SAR).
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways through which these compounds exert their biological effects.
- In Vivo Efficacy and Toxicity: Evaluation of the most promising lead compounds in preclinical animal models to assess their in vivo efficacy, pharmacokinetics, and safety profiles.

By pursuing these research avenues, the full therapeutic potential of novel brominated chromanamines can be unlocked, potentially leading to the development of new and effective treatments for a range of diseases.

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